

Chemical structure and IUPAC name of 5-Iodonaphthalen-1-ol

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Compound of Interest

Compound Name: 5-Iodonaphthalen-1-ol

Cat. No.: B1590695

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An In-Depth Technical Guide to **5-Iodonaphthalen-1-ol**: Structure, Properties, Synthesis, and Applications

Introduction

The naphthalene scaffold is a cornerstone in medicinal chemistry and materials science, forming the structural basis for a multitude of biologically active compounds and functional materials.^[1] Its rigid, bicyclic aromatic system provides a versatile platform for structural modification, enabling the fine-tuning of electronic and steric properties. Within this class, halogenated naphthols serve as particularly valuable synthetic intermediates.

This technical guide focuses on **5-Iodonaphthalen-1-ol**, a key building block whose utility stems from the orthogonal reactivity of its hydroxyl and iodo substituents. The hydroxyl group offers a site for etherification, esterification, or can act as a directing group in electrophilic aromatic substitution. Concurrently, the carbon-iodine bond is an exceptionally versatile handle for forming new carbon-carbon and carbon-heteroatom bonds, most notably through transition-metal-catalyzed cross-coupling reactions.

This document serves as a comprehensive resource for researchers, chemists, and drug development professionals. It provides an in-depth analysis of the chemical structure, physicochemical properties, a robust synthetic protocol with mechanistic considerations, and a discussion of its applications in modern organic synthesis and medicinal chemistry.

Chemical Identity and Structure

IUPAC Name and Key Identifiers

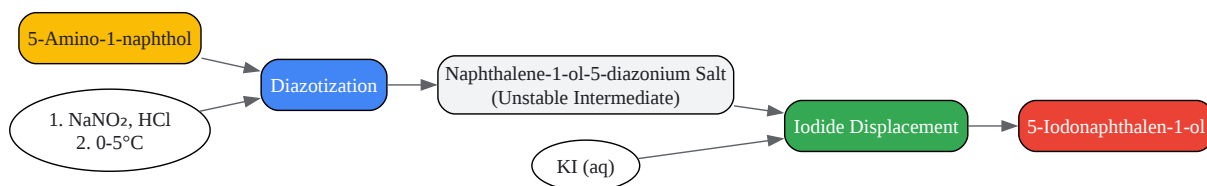
The formal International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **5-Iodonaphthalen-1-ol**. It is a derivative of the parent molecule, naphthalen-1-ol, with an iodine atom substituted at the C5 position.

Table 1: Key Chemical Identifiers for **5-Iodonaphthalen-1-ol**

Identifier	Value	Source
CAS Number	61735-56-6	[2][3]
Molecular Formula	C ₁₀ H ₇ IO	[3]
Molecular Weight	270.07 g/mol	[3]
SMILES	OC1=C2C=CC=C(I)C2=CC=C1	[3]

Molecular Structure

The structure consists of a naphthalene ring system where a hydroxyl (-OH) group is attached to position 1 and an iodine (-I) atom is attached to position 5. The numbering of the naphthalene ring follows established chemical conventions, starting from the carbon adjacent to the ring fusion and proceeding around the perimeter.



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